

Comparative Efficacy of DL-threo-PPMP and its Enantiomers in Glucosylceramide Synthase Inhibition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DL-threo-PPMP hydrochloride*

Cat. No.: *B1496608*

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A detailed guide for researchers and drug development professionals on the differential activity of DL-threo-1-phenyl-2-palmitoylamino-3-morpholino-1-propanol (PPMP) and its stereoisomers.

This guide provides a comprehensive comparison of the racemic mixture DL-threo-PPMP with its individual enantiomers, D-threo-PPMP and L-threo-PPMP, focusing on their efficacy as inhibitors of glucosylceramide synthase (GCS). GCS is a critical enzyme in the biosynthesis of glycosphingolipids, making it a key target in various therapeutic areas, including cancer and lysosomal storage disorders.

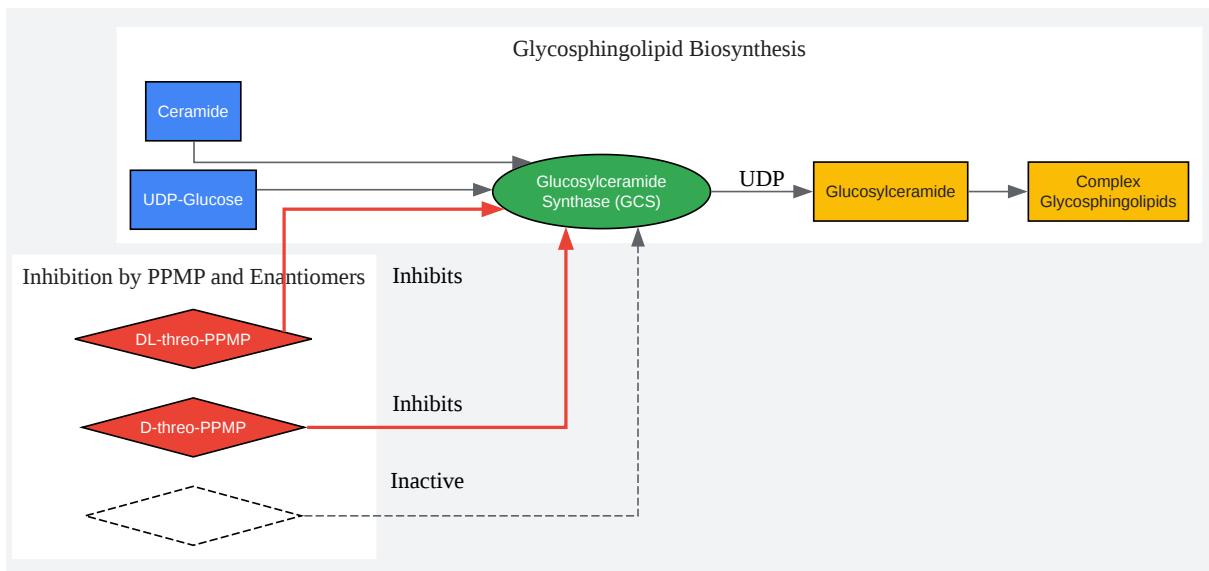
Data Presentation: Quantitative Efficacy Comparison

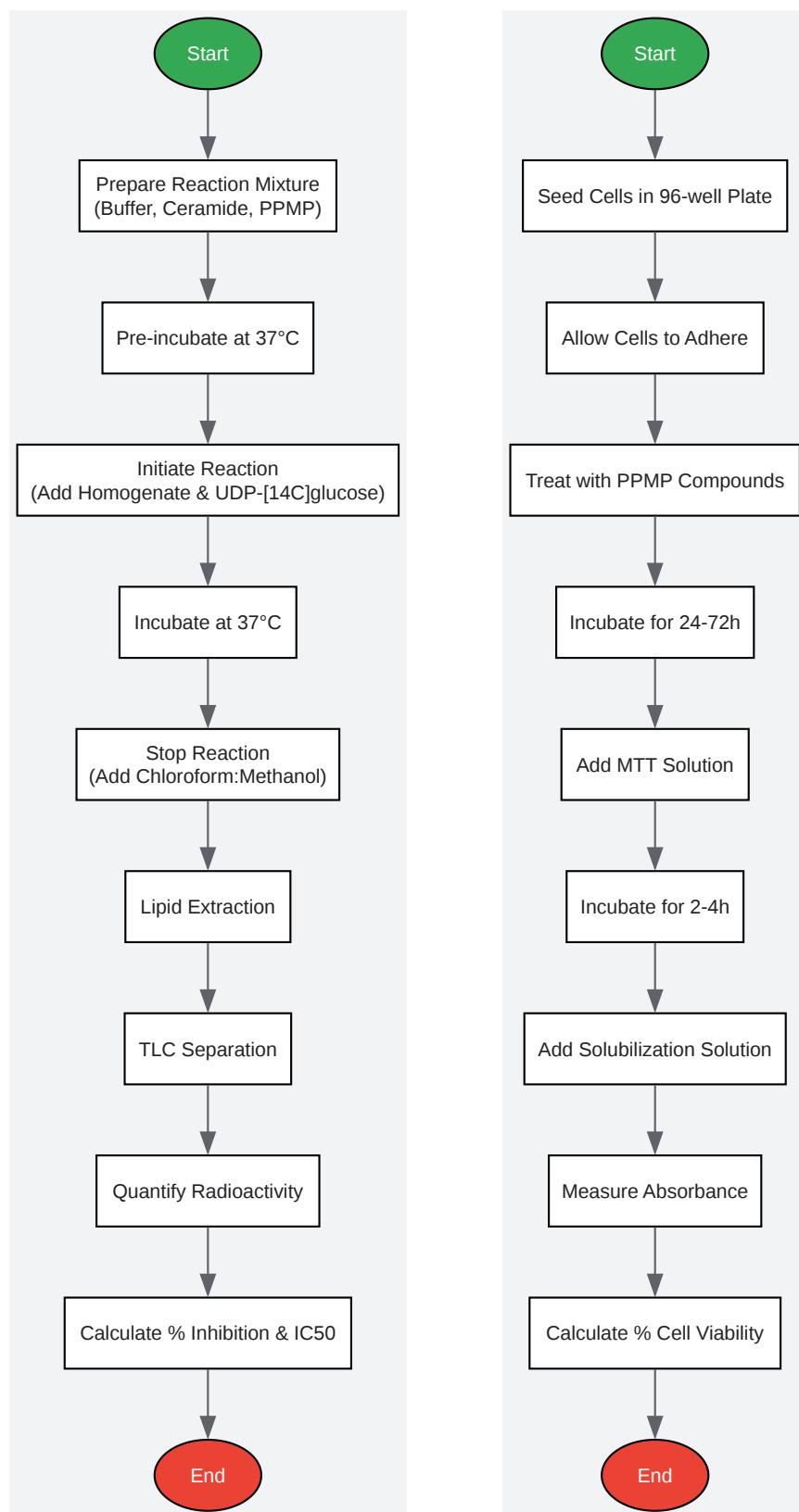
The following table summarizes the available quantitative data on the inhibitory activity of DL-threo-PPMP and its enantiomers. The data clearly indicates that the D-threo enantiomer is the biologically active component of the racemic mixture.

Compound	Target Enzyme	Assay Type	Cell Line	Efficacy Metric	Value	Reference
DL-threo-PPMP	Glucosylceramide Synthase	Enzyme Activity Assay	-	IC50	2 - 20 µM	[1]
D-threo-PPMP	Glucosylceramide Synthase	Cell Growth Assay	MDCK	% Inhibition	70% at 20 µM	
D-threo-PPMP	-	DNA Synthesis Assay	MDCK	Significant Inhibition	at 3 µM	
L-threo-PPMP	Glucosylceramide Synthase	-	-	Activity	Inactive enantiomer	Inferred from

Mechanism of Action and Signaling Pathway

DL-threo-PPMP and its active D-enantiomer are ceramide analogs that act as inhibitors of glucosylceramide synthase (GCS).^[1] GCS catalyzes the transfer of glucose from UDP-glucose to ceramide, the first committed step in the biosynthesis of most glycosphingolipids. By inhibiting GCS, PPMP leads to a decrease in the production of glucosylceramide and downstream glycosphingolipids. This inhibition also results in an accumulation of the substrate, ceramide. The modulation of these lipid second messengers can impact various cellular processes, including cell growth, proliferation, apoptosis, and autophagy.^[1]



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References

- 1. apexbt.com [apexbt.com]
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